

Tetrapeptide-5 Signaling in Endothelial Cells: A Technical Guide

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Compound of Interest

Compound Name: Tetrapeptide-5

Cat. No.: B611305

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This technical guide provides an in-depth analysis of the signaling pathways of **Tetrapeptide-5** and related tetrapeptides in endothelial cells. The content is structured to offer a comprehensive understanding of their mechanisms of action, supported by quantitative data, detailed experimental protocols, and visual diagrams of the signaling cascades.

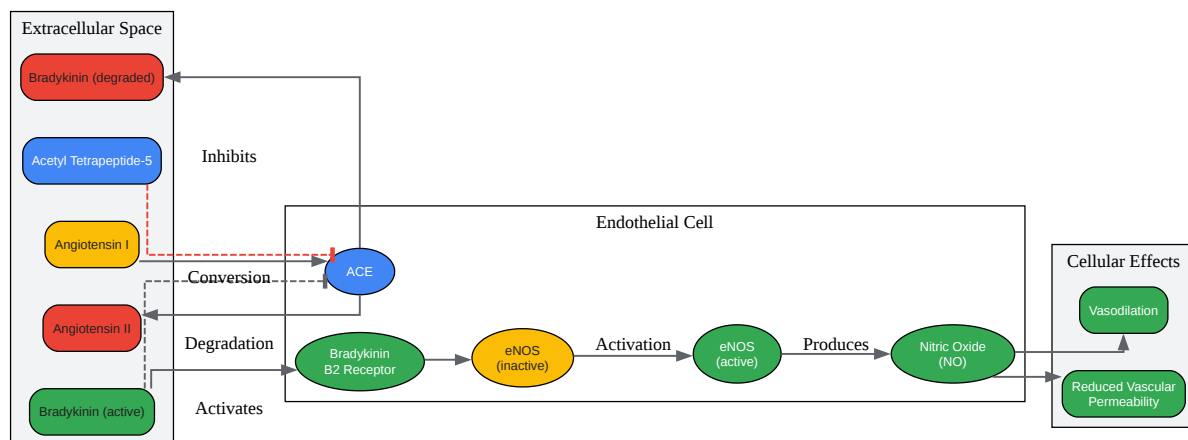
Acetyl Tetrapeptide-5

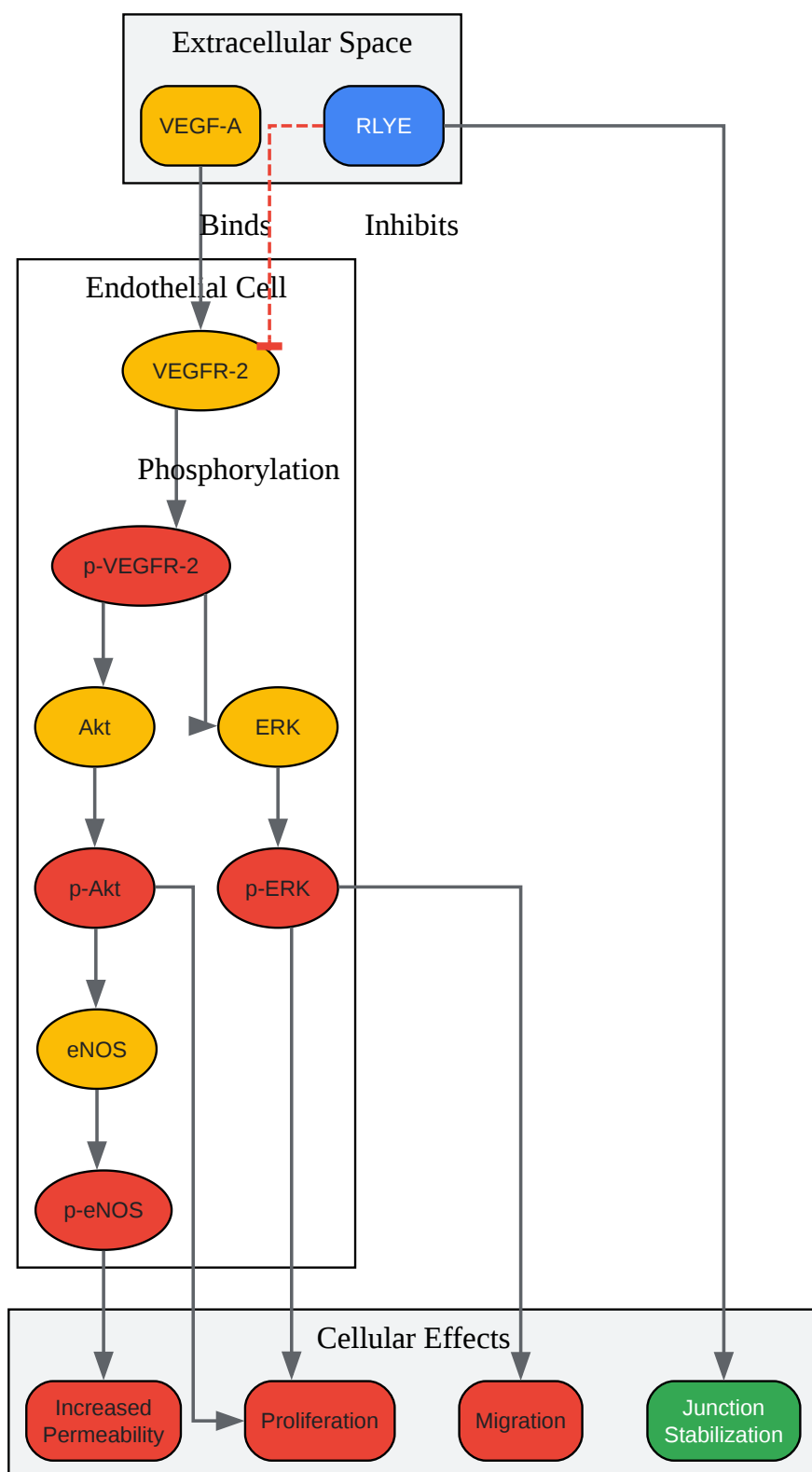
Acetyl **Tetrapeptide-5** is a synthetic peptide primarily recognized for its efficacy in cosmetic formulations for reducing periorbital puffiness and dark circles. Its mechanism of action in endothelial cells is centered on the inhibition of Angiotensin-Converting Enzyme (ACE), leading to a cascade of events that enhance vascular stability.

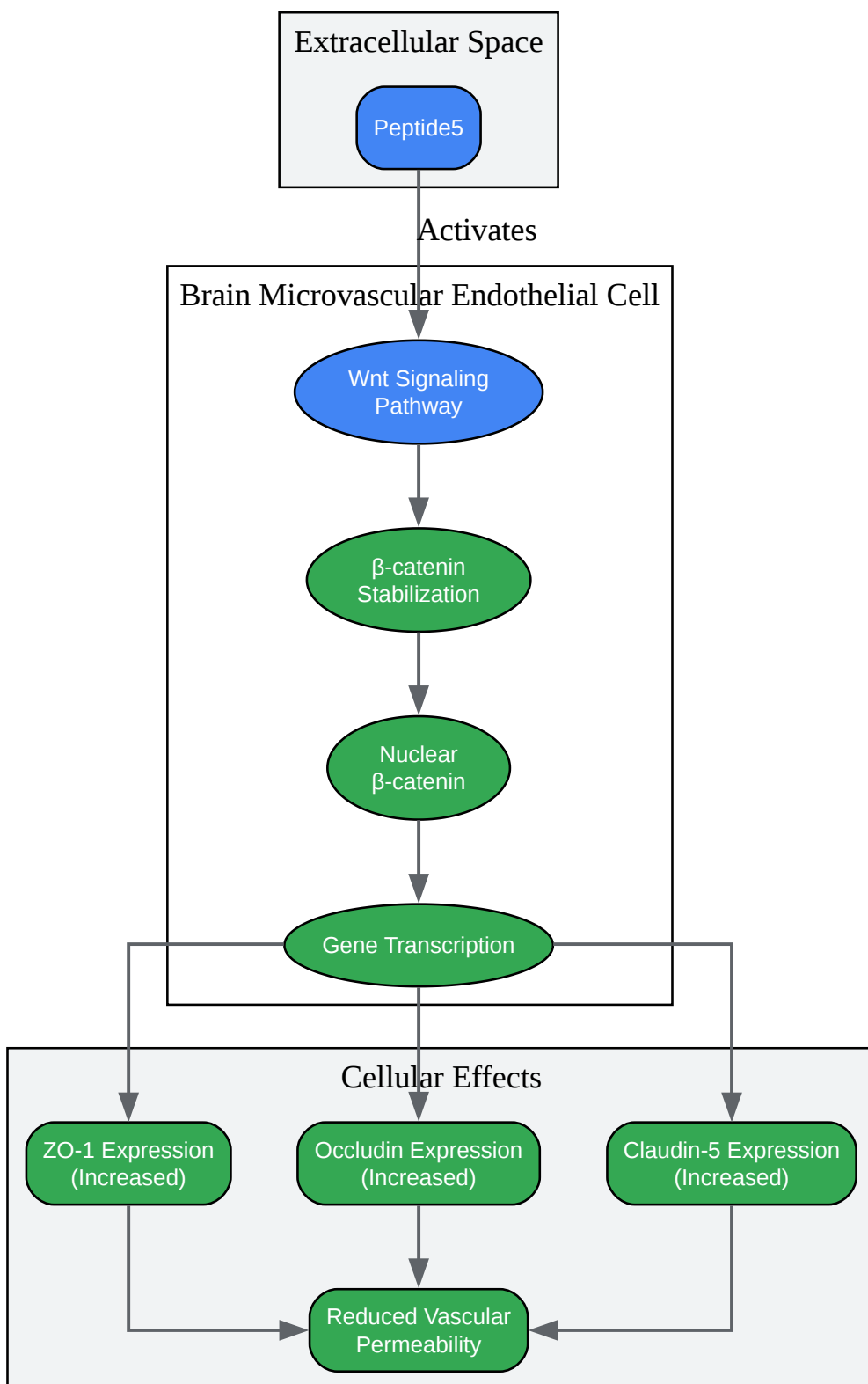
Signaling Pathway

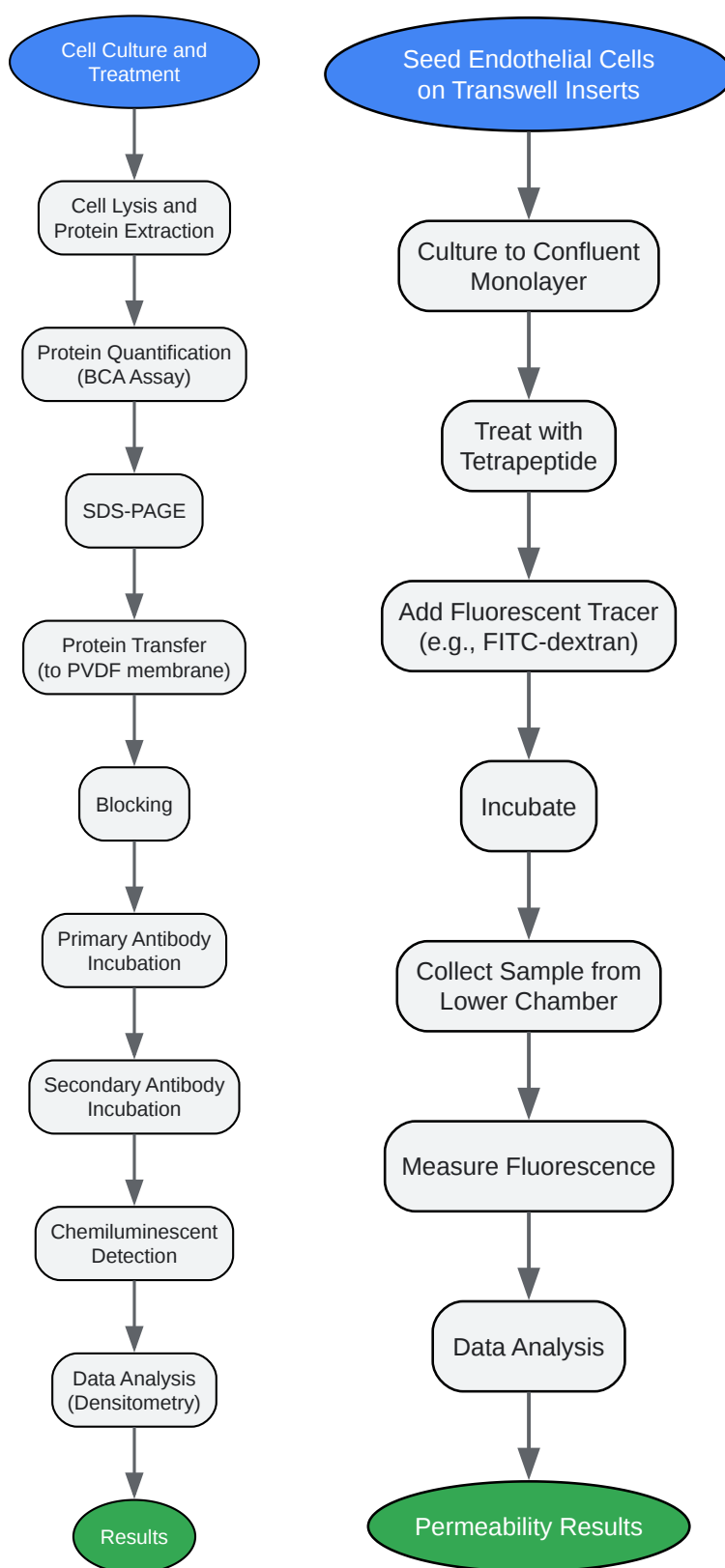
The primary target of Acetyl **Tetrapeptide-5** in endothelial cells is Angiotensin-Converting Enzyme (ACE). By inhibiting ACE, the peptide prevents the conversion of angiotensin I to angiotensin II, a potent vasoconstrictor. Simultaneously, ACE inhibition leads to an increase in the levels of bradykinin, as ACE is also responsible for its degradation.^[1] Bradykinin, a potent vasodilator, then binds to its B2 receptor on the endothelial cell surface, triggering a signaling cascade that involves the activation of endothelial Nitric Oxide Synthase (eNOS).^{[2][3][4]} Activated eNOS produces nitric oxide (NO), a key signaling molecule that promotes

vasodilation and has anti-inflammatory properties. This leads to improved microcirculation and a reduction in vascular permeability.[1]









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References

- 1. A Review of the Role of Bradykinin and Nitric Oxide in the Cardioprotective Action of Angiotensin-Converting Enzyme Inhibitors: Focus on Perindopril - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Rapid increase in endothelial nitric oxide production by bradykinin is mediated by protein kinase A signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Post-translational mechanisms of endothelial nitric oxide synthase regulation by bradykinin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Role of endothelium-derived bradykinin in the control of vascular tone - PubMed [pubmed.ncbi.nlm.nih.gov]
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